

Diethoxymethane CAS number and molecular structure

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Compound of Interest

Compound Name: **Diethoxymethane**

Cat. No.: **B1583516**

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An In-depth Technical Guide to **Diethoxymethane** (Ethylal) for Researchers and Drug Development Professionals

Introduction

Diethoxymethane (DEM), also known as ethylal, is a versatile and efficient chemical compound with the CAS number 462-95-3.^{[1][2][3][4]} It is an acetal characterized by a methylene group bonded to two ethoxy groups.^[2] This colorless, volatile liquid possesses a mild, agreeable odor and has gained significant traction in the pharmaceutical and fine chemical industries.^{[2][3]} Its utility stems from its unique properties as both a stable, low-water-affinity solvent and a reactive chemical intermediate.^{[5][6][7]}

This guide provides a comprehensive overview of **diethoxymethane**, focusing on its chemical identity, physicochemical properties, key applications in synthesis, detailed experimental protocols, and essential safety information tailored for professionals in research and drug development.

Molecular Structure and Chemical Identifiers

The molecular structure of **diethoxymethane** consists of a central methylene bridge flanked by two ethyl ether groups.

- Molecular Formula: C₅H₁₂O₂^{[1][2][4]}

- IUPAC Name: ethoxymethoxyethane[3]
- SMILES: CCOCOCC[2][3]
- InChI Key: KLKFAASOGCDTDT-UHFFFAOYSA-N[2][3][4]

A variety of synonyms are used in literature and commerce, including Ethylal, Diethylformal, Formaldehyde Diethyl Acetal, and 3,5-Dioxaheptane.[2][3][4]

Physicochemical and Spectroscopic Data

The quantitative properties of **diethoxymethane** are summarized below. It is a highly flammable liquid with a low boiling point and moderate solubility in water.[2][8]

Property	Value
CAS Number	462-95-3
Molecular Weight	104.15 g/mol
Appearance	Colorless, volatile liquid
Odor	Mild, sweet, agreeable
Boiling Point	87-88 °C
Melting Point	-66.5 °C
Density	0.831 g/mL at 25 °C
Vapor Pressure	60 mmHg at 25 °C
Vapor Density	3.6 (vs. air)
Refractive Index	n _{20/D} 1.373
Autoignition Temp.	174 °C (346 °F)
Explosive Limit	8%
Solubility in Water	91 g/L

Spectroscopic data for **Diethoxymethane**, including NMR, FTIR, Raman, and Mass Spectrometry, are widely available for compound verification.[9][10][11]

Applications in Research and Drug Development

Diethoxymethane's unique combination of stability under basic conditions, low water affinity, and reactivity under acidic conditions makes it a valuable tool in organic synthesis.[6][12]

- **Process Solvent:** DEM is an effective solvent for a range of chemical reactions. It is particularly useful for organometallic chemistry (e.g., with organolithium reagents) and sodium hydride reactions, as it does not require extensive drying before use.[6] Its properties also make it a suitable alternative to dichloromethane and toluene in phase-transfer catalyzed reactions, such as the O-alkylation of phenols.[6][13]
- **Chemical Reagent:** In pharmaceutical synthesis, DEM serves as a crucial building block.[5]
 - **Formaldehyde Equivalent:** It acts as a controlled source for introducing a methylene (CH_2) unit, which is essential for constructing the complex molecular architectures found in many active pharmaceutical ingredients (APIs).[5][12]
 - **Ethoxymethylating Reagent:** It is used to introduce the ethoxymethyl protecting group to alcohols and phenols, a key step in multi-step syntheses.[5][12]
- **Other Applications:** Beyond the lab, it is used in the formulation of cosmetics, specialized coatings, and adhesives.[3][5]

Experimental Protocols

Synthesis of Diethoxymethane from Ethanol and Paraformaldehyde

This protocol is based on methodologies described in chemical patents for the industrial preparation of **diethoxymethane**.[14]

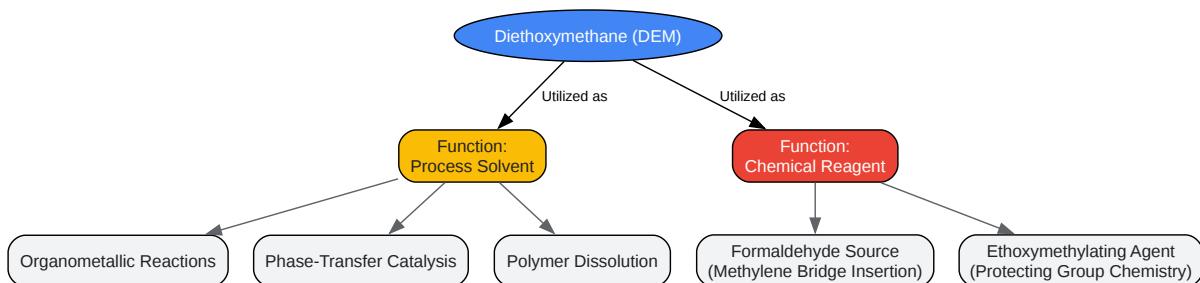
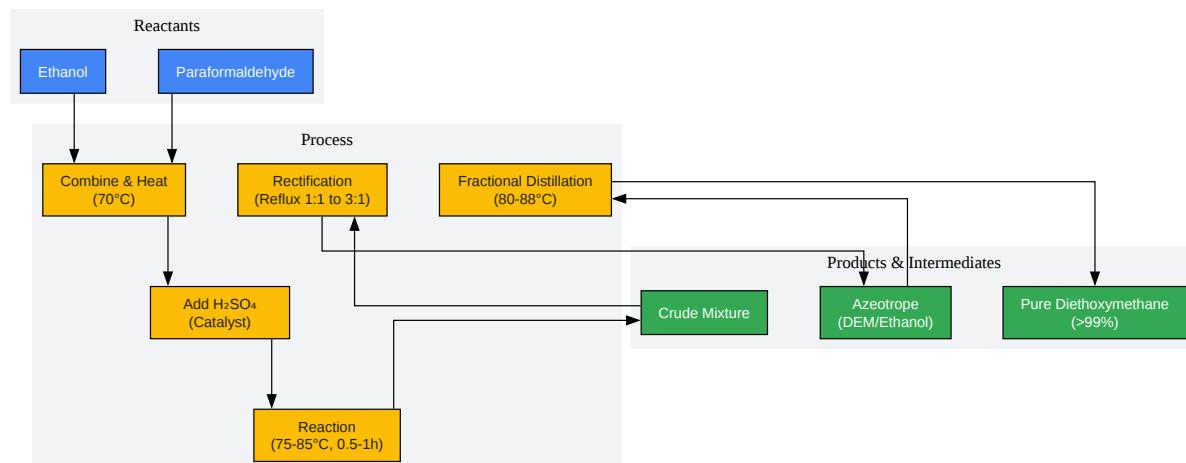
Objective: To synthesize **diethoxymethane** via the acid-catalyzed reaction of ethanol with paraformaldehyde, followed by purification.

Materials:

- Ethanol (95% or absolute)
- Paraformaldehyde
- Sulfuric Acid (concentrated, as catalyst)
- Reaction kettle with mechanical stirrer, heating mantle, and condenser
- Rectifying column for distillation

Methodology:

- Charging the Reactor: In a reaction kettle, combine ethanol and paraformaldehyde. The typical mass ratio of ethanol to formaldehyde is between 3:1 and 4:1.[15]
- Initiating the Reaction: Begin stirring the mixture and heat it to approximately 70°C.
- Catalyst Addition: Once the target temperature is reached, carefully add a catalytic amount of concentrated sulfuric acid. The mass ratio of sulfuric acid to the alcohol is typically in the range of 5-9:100.[14]
- Reaction Phase: Increase the temperature to 75-85°C and maintain it for 0.5 to 1 hour to allow the reaction to proceed.[14] The reaction involves the depolymerization of paraformaldehyde to formaldehyde, which then reacts with ethanol to form the acetal.
- Purification by Distillation:
 - Following the reaction, connect the kettle to a rectifying tower for distillation.
 - Set the reflux ratio to between 1:1 and 3:1 and collect the distillate that comes over between 70-88°C.[14] This fraction will contain an azeotrope of **diethoxymethane** and ethanol, along with some water.
 - Allow the collected distillate to stand, which may result in phase separation.
 - Isolate the supernatant (organic layer) and perform a final fractional distillation, collecting the pure **diethoxymethane** product at 80-88°C.[14] The final product can achieve a purity of up to 99.6%.[14]



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